

# Depression Stigma and Management of Suicidal Callers by Crisis Hotline Counselors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mergl

Cat. No.: B12323086

[Get Quote](#)

This cross-sectional survey investigated the relationship between depression stigma, self-rated knowledge, and the management of suicidal callers among German crisis hotline counselors.

## Quantitative Data Summary

Variable	Crisis Hotline Counselors (n=893)	General Population (n=1002)	Significance
Depression Stigma (DSS)			
Personal Stigma Score (Mean ± SD)	13.9 ± 4.4	16.2 ± 5.1	p < 0.001
Perceived Stigma Score (Mean ± SD)	25.9 ± 5.2	26.8 ± 5.6	p < 0.01
Self-Rated Knowledge on Suicidality			
Good/Very Good (%)	75.8	N/A	
Sufficient (%)	21.3	N/A	
Insufficient/No Knowledge (%)	2.9	N/A	

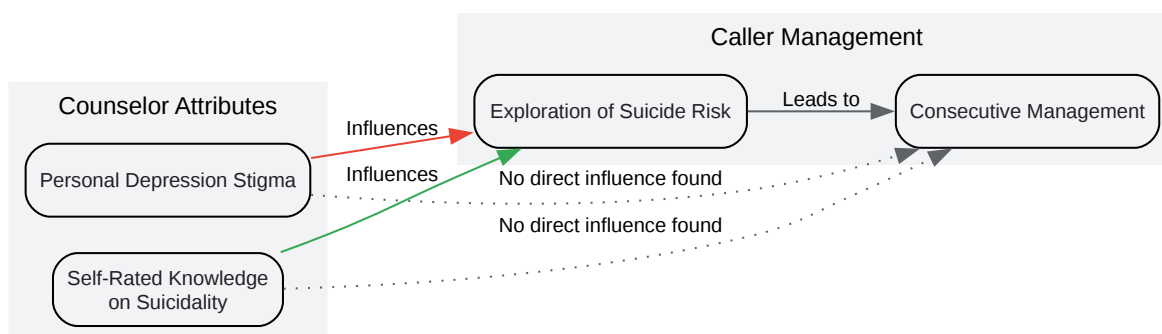
Data sourced from Heinz et al. (2019)[1][2]

## Experimental Protocol: Survey Methodology

A cross-sectional survey was conducted using an anonymous online questionnaire distributed to crisis counselors of the German crisis hotline "TelefonSeelsorge". The survey collected data on sociodemographics, personal and perceived depression stigma using the Depression Stigma Scale (DSS), and self-rated knowledge about suicidality. The management of suicidal callers was assessed through self-report questions regarding the exploration of suicide risk and subsequent actions taken.

## Logical Relationship: Factors Influencing Management of Suicidal Callers

The study explored the interplay between counselor attributes and their approach to managing suicidal callers. The following diagram illustrates the investigated relationships.



[Click to download full resolution via product page](#)

Conceptual model of factors influencing the management of suicidal callers.

## Internet and Social Media Use in Psychiatric Patients

This research, based on a cross-sectional analysis, delves into the patterns of internet and social media usage among psychiatric patients.

## Quantitative Data Summary

Internet and Social Media Usage	Percentage of Patients (n=337)
General Internet Use	79.5%
Mental Health-Related Internet Use	70.9%
Social Media Use (among internet users)	
Social Networks	47.8%
Forums	19.4%
Chats	18.7%
Blogs	12.3%
Perceived Impact of Internet on Coping	
Helped in Coping	36.2%
Did Not Help in Coping	38.4%

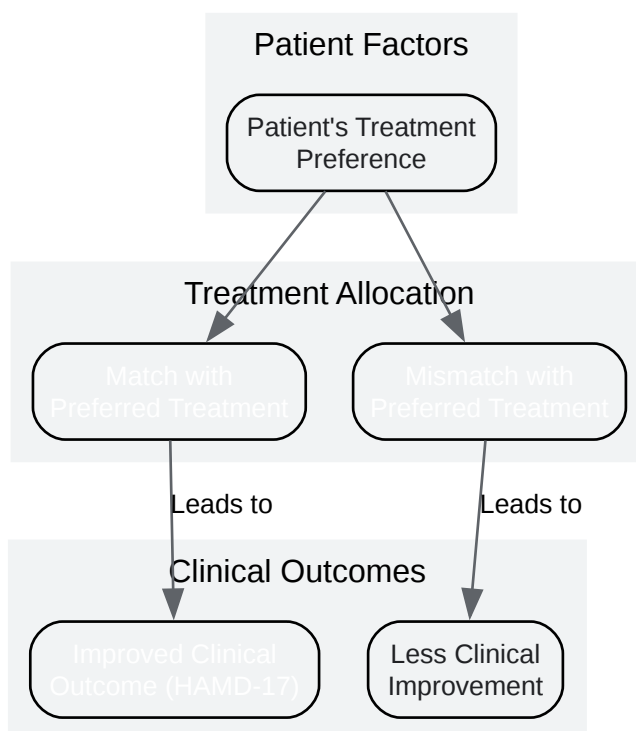
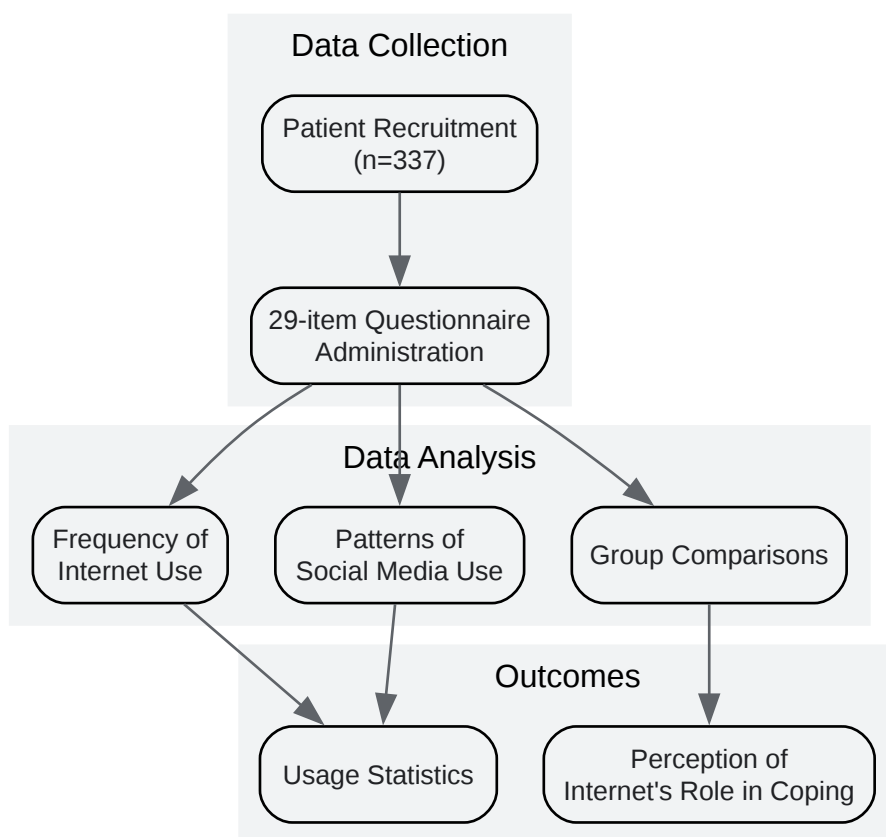
Data sourced from Kalckreuth, Trefflich, & Rummel-Kluge (2014), with acknowledgment of **Mergl's** support.[\[3\]](#)

## Experimental Protocol: Questionnaire

A 29-item questionnaire was administered to patients across all services of a university hospital's Department of Psychiatry. The questionnaire gathered information on the frequency and nature of internet and social media use, specifically focusing on mental health-related online activities.

## Experimental Workflow: Patient Survey and Analysis

The following diagram outlines the workflow of the study on internet use among psychiatric patients.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Mental health related Internet use among psychiatric patients: a cross-sectional analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
- 3. Social Media and Mental Health: Benefits, Risks, and Opportunities for Research and Practice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Depression Stigma and Management of Suicidal Callers by Crisis Hotline Counselors]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12323086#mergl-s-publications-on-mental-health-in-psychiatric-patients>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)